Introduction: The Significance of the 1,2,3-Triazole Core

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Compound of Interest

Compound Name:	*1-Isopropyl-1H-1,2,3-triazole*
CAS No.:	*499132-20-6*
Cat. No.:	*B3052996*

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The 1,2,3-triazole ring system is a five-membered aromatic heterocycle containing three adjacent nitrogen atoms.[2][3] While rare in nature, its synthetic accessibility and remarkable stability have made it a "privileged" structure in drug discovery.[4] Triazole derivatives are integral components of numerous FDA-approved drugs and exhibit a vast range of biological activities, including antimicrobial, antiviral, and anticancer properties.[2][5] Their utility stems from the triazole ring's ability to act as a rigid linker, a stable pharmacophore, or a bioisostere for other functional groups like amides or carboxylic acids.

The N-1 substituent, in this case, the isopropyl group, plays a crucial role in modulating the molecule's physicochemical properties, such as lipophilicity and solubility, which are critical parameters in drug design. Understanding the precise synthesis and characterization of **1-Isopropyl-1H-1,2,3-triazole** provides a foundational workflow applicable to a wide array of more complex, substituted triazole analogues.

Synthesis via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

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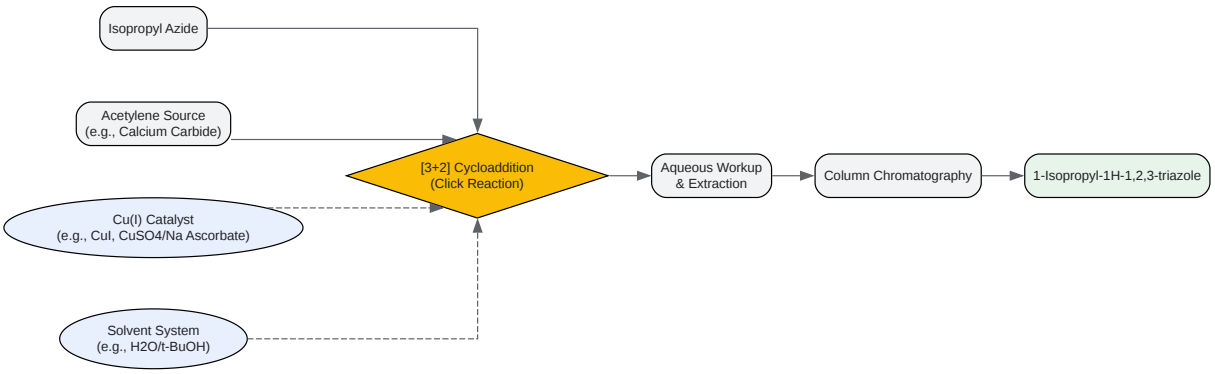
The most robust and widely adopted method for preparing 1,4-disubstituted 1,2,3-triazoles is the Huisgen 1,3-dipolar cycloaddition, specifically its copper(I)-catalyzed variant.[3][6] This reaction, a prime example of "click chemistry," is valued for its high yields, mild reaction conditions, exceptional regioselectivity (exclusively yielding the 1,4-isomer), and tolerance of a broad range of functional groups.[7]

The synthesis of **1-Isopropyl-1H-1,2,3-triazole** involves the reaction between isopropyl azide and an acetylene source. The copper(I) catalyst is the linchpin, activating the terminal alkyne for a concerted cycloaddition with the azide.



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Caption: Synthesis workflow for **1-Isopropyl-1H-1,2,3-triazole** via CuAAC.

Experimental Protocol: Synthesis of 1-Isopropyl-1H-1,2,3-triazole

Causality: This protocol generates the required isopropyl azide in situ from isopropyl bromide, avoiding the isolation of the potentially hazardous low-molecular-weight azide. A copper(II)

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sulfate and sodium ascorbate system is used to generate the active Cu(I) catalyst in the reaction mixture, a common and reliable method.[7]

- Reaction Setup: To a 100 mL round-bottom flask, add isopropyl bromide (1.0 eq), sodium azide (1.1 eq), copper(II) sulfate pentahydrate (0.05 eq), and sodium ascorbate (0.10 eq).
- Solvent Addition: Add a 1:1 mixture of deionized water and tert-butanol (e.g., 20 mL total). The use of water as a solvent is a key advantage of click chemistry, making the process greener and more cost-effective.[7]
- Acetylene Introduction: While stirring vigorously, introduce acetylene gas into the reaction mixture via a balloon or by carefully portioning a source like calcium carbide.
- Reaction Monitoring: Allow the reaction to stir at room temperature. The progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting materials. Reactions are typically complete within 12-24 hours.
- Workup: Upon completion, dilute the reaction mixture with water and extract the product with a suitable organic solvent, such as ethyl acetate (3 x 20 mL).
- Purification: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure **1-Isopropyl-1H-1,2,3-triazole**.

Structural Elucidation and Spectroscopic Characterization

Unambiguous confirmation of the molecular structure is achieved through a combination of spectroscopic methods. Each technique provides a unique piece of the structural puzzle.

Caption: Molecular structure of **1-Isopropyl-1H-1,2,3-triazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

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- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides information on the number of different types of protons, their electronic environment, and their proximity to other protons. For **1-Isopropyl-1H-1,2,3-triazole**, we expect to see three distinct signals.[8][9][10]
  - Triazole Protons (H-4 and H-5): The two protons on the triazole ring are in different chemical environments and will appear as two distinct singlets (or narrow doublets with a small J-coupling if resolution is high). Due to the electron-withdrawing nature of the triazole ring, they will be downfield.
  - Isopropyl Methine (CH): This single proton is adjacent to six equivalent methyl protons, resulting in a septet. It is also attached to a nitrogen atom, shifting it downfield.
  - Isopropyl Methyl (CH_3): The six protons of the two methyl groups are chemically equivalent and are adjacent to the single methine proton, resulting in a doublet. This will be the most upfield signal.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum reveals the number of chemically distinct carbon environments.
  - Triazole Carbons (C-4 and C-5): Two signals are expected in the aromatic/heteroaromatic region of the spectrum.
  - Isopropyl Carbons (CH and CH_3): Two signals are expected in the aliphatic region for the methine and methyl carbons.[11][12]

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NMR Data Summary for 1-Isopropyl-1H-1,2,3-triazole	
^{1}H NMR (400 MHz, $CDCl_3$)	Predicted Chemical Shift (δ, ppm), Multiplicity, Integration
Triazole H-5	~7.7, s, 1H
Triazole H-4	~7.5, s, 1H
Isopropyl CH	~4.8, septet, 1H
Isopropyl CH_3	~1.6, d, 6H
^{13}C NMR (100 MHz, $CDCl_3$)	Predicted Chemical Shift (δ, ppm)
Triazole C-5	~133
Triazole C-4	~122
Isopropyl CH	~52
Isopropyl CH_3	~23

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.[8][13]

IR Data Summary for 1-Isopropyl-1H-1,2,3-triazole	
Vibrational Mode	Expected Wavenumber (cm^{-1})
C-H stretch (triazole ring)	3100 - 3150
C-H stretch (aliphatic, isopropyl)	2950 - 3000
C=C and C=N stretch (ring)	1450 - 1600
N=N stretch (ring)	1400 - 1450
C-H bend (isopropyl)	1370 - 1390

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Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and can offer structural information through fragmentation patterns.[13][14]

- Molecular Formula: $C_5H_9N_3$
- Molar Mass: 111.15 g/mol
- Expected Ion Peak: In high-resolution mass spectrometry (HRMS) with a soft ionization technique like Electrospray Ionization (ESI), the primary observation would be the protonated molecular ion, $[M+H]^+$, at m/z 112.0875. Under Electron Ionization (EI), the molecular ion M^+ at m/z 111 would be observed, along with potential fragmentation peaks corresponding to the loss of the isopropyl group.

Physicochemical Properties

The physical properties of the compound are essential for its handling, storage, and application.

Property	Value
Molecular Formula	$C_5H_9N_3$
Molar Mass	111.15 g/mol
Appearance	Colorless to pale yellow liquid[3]
Density	~1.1 g/cm³ (estimated)
Boiling Point	~200-210 °C (estimated for related structures)[3]
Solubility	Soluble in water and common organic solvents (e.g., Chloroform, Dichloromethane, Ethyl Acetate)[1]

Conclusion

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The characterization of **1-Isopropyl-1H-1,2,3-triazole** is a straightforward process when approached with a systematic combination of modern analytical techniques. Its synthesis via the highly efficient CuAAC reaction provides excellent yields and purity. The subsequent structural verification relies on the unique and predictable signatures in ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry. The data and protocols presented in this guide offer a robust framework for scientists working with this and structurally related triazole compounds, facilitating their confident application in the fields of drug discovery, chemical biology, and materials science.

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